

# Essential Safety and Operational Guide for 2-sec-Butylphenol

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## Compound of Interest

Compound Name: 2-sec-Butylphenol

Cat. No.: B1202637

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-sec-Butylphenol**, tailored for research, scientific, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and minimizing risks.

## Chemical Identifier and Physical Properties

Property	Value
CAS Number	89-72-5
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O
Molecular Weight	150.22 g/mol
Appearance	Amber, clear liquid[1]
Boiling Point	226 - 228 °C @ 760 mmHg[1][2]
Melting Point	12 °C[2][3]
Flash Point	112 °C (233.6 °F)[1][2]
Density	0.982 g/mL at 25 °C[1][3]
Vapor Pressure	0.05 mmHg @ 25 °C[1]
Solubility	Insoluble in water[1]

## Hazard Identification and Exposure Limits

**2-sec-Butylphenol** is a corrosive substance that can cause severe skin and eye burns, as well as burns to the digestive and respiratory tracts.[1] It is harmful if swallowed or absorbed through the skin.[1]

Organization	Exposure Limit
NIOSH REL	TWA 5 ppm (30 mg/m <sup>3</sup> ) [skin][4][5]
OSHA PEL	None established[4][5]
ACGIH TLV	TWA 5 ppm [skin][3]

TWA: Time-Weighted Average

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential when handling **2-sec-Butylphenol**.

Protection Type	Recommended Equipment	Specifications
Hand Protection	Double-gloving is recommended.	Inner Glove: Nitrile exam-style gloves. Outer Glove: Utility-grade neoprene or butyl rubber gloves, especially when handling concentrated solutions.[1]
Eye/Face Protection	Chemical splash goggles and a face shield.	Goggles must conform to ANSI Z.87.1 or EN 166 standards. A face shield should be worn over goggles when there is a risk of splashing.[2][6]
Body Protection	A fully buttoned, long-sleeved lab coat.	For larger quantities or situations with a higher risk of splashing, a butyl rubber or neoprene apron should be worn over the lab coat.[1]
Respiratory Protection	NIOSH-approved respirator.	Use a respirator with an organic vapor cartridge if exposure limits are exceeded or if ventilation is inadequate. [3][6] A Type A (brown) organic gases and vapors filter conforming to EN14387 is recommended.[6]

## Operational Plan: Handling and Storage

### Handling Protocol:

- Work Area Preparation: Always handle **2-sec-Butylphenol** in a well-ventilated area, preferably inside a certified chemical fume hood.[1] Ensure that an eyewash station and a safety shower are readily accessible and unobstructed.[1][2]

- **Personal Protective Equipment:** Before handling, don the appropriate PPE as specified in the table above.
- **Dispensing:** When transferring the chemical, use a sealed system or ensure local exhaust ventilation is active. Avoid generating mists or vapors.
- **Post-Handling:** After handling, wash hands and any exposed skin thoroughly with soap and water, even if gloves were worn.[1][2] Do not eat, drink, or smoke in the work area.[2]

#### Storage Protocol:

- **Container:** Store in a tightly closed, original container.[1]
- **Location:** Keep in a cool, dry, and well-ventilated area designated as a corrosives storage area.[1]
- **Incompatibilities:** Store away from incompatible materials such as oxidizing agents, bases, acid anhydrides, and acid chlorides.[2] It is also corrosive to some metals like copper and brass.[7]
- **Segregation:** Do not store with food or animal feed.[4]

## Emergency and Disposal Plan

#### Spill Response Protocol:

- **Immediate Action:** Evacuate the immediate area and alert colleagues. If the spill is large or in a poorly ventilated area, evacuate the entire lab and contact emergency services.
- **Control Vapors:** Ensure adequate ventilation to dissipate vapors.
- **Containment:** For small spills, absorb the liquid with an inert material like vermiculite, sand, or earth.[1] Do not use combustible materials to absorb the spill.
- **Cleanup:** Wearing appropriate PPE, carefully scoop the absorbent material into a suitable, labeled container for hazardous waste.
- **Decontamination:** Clean the spill area with a soap and water solution.

- **Waste Disposal:** Dispose of the contaminated materials as hazardous waste according to the disposal plan below.

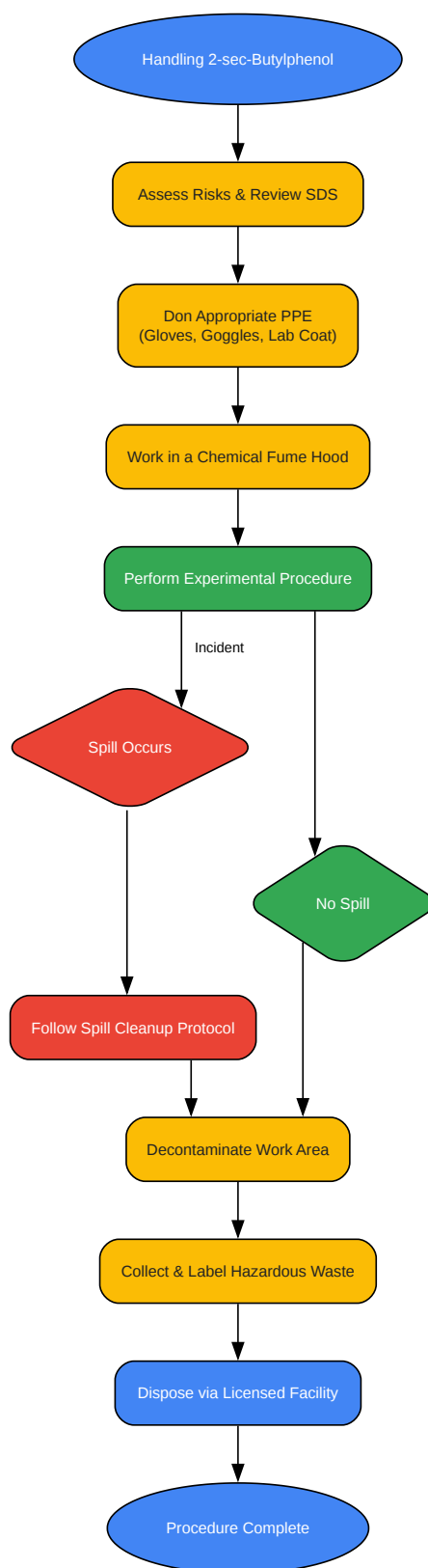
#### First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[1\]](#)
- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, give a cupful of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

#### Disposal Plan:

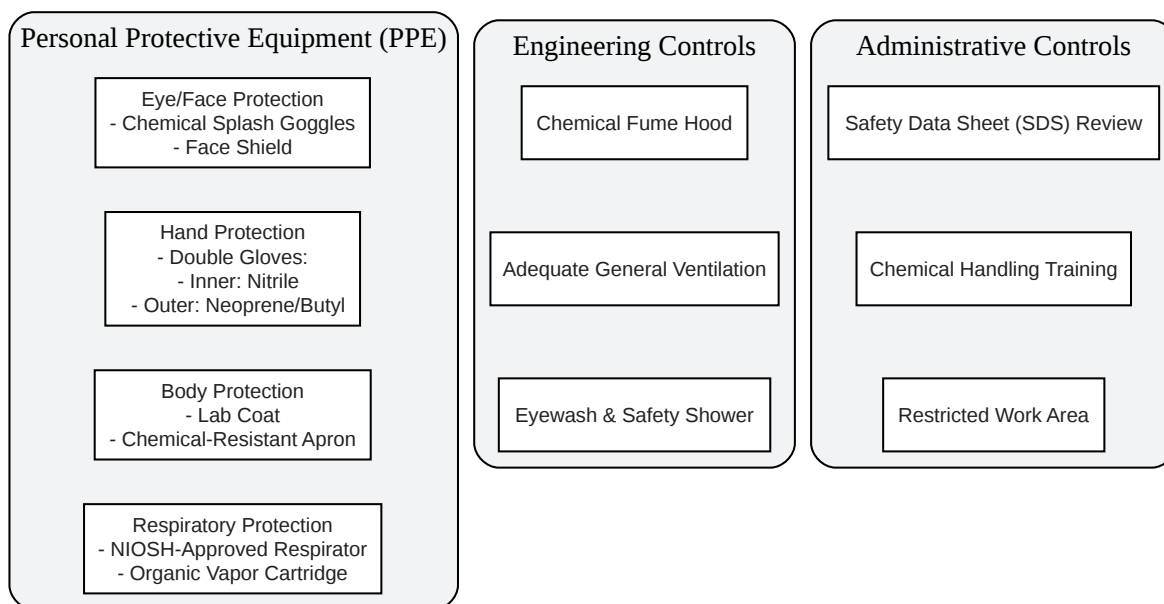
- **Waste Collection:** Collect all **2-sec-Butylphenol** waste, including contaminated absorbent materials and disposable PPE, in a dedicated, properly labeled, and sealed hazardous waste container.[\[2\]](#)
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name "**2-sec-Butylphenol**".
- **Storage of Waste:** Store the hazardous waste container in a designated, secure area away from incompatible materials, pending pickup.
- **Disposal Method:** All waste containing **2-sec-Butylphenol** must be disposed of through a licensed chemical disposal facility.[\[2\]](#) Incineration is the preferred method for phenolic compounds.[\[2\]](#)[\[8\]](#) Do not dispose of this chemical down the drain.[\[2\]](#)
- **Contaminated Clothing:** Contaminated clothing should be removed immediately and washed before reuse.[\[1\]](#)[\[2\]](#) If heavily contaminated, it should be disposed of as hazardous waste.

#### Diagrams



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Caption: Workflow for Safely Handling **2-sec-Butylphenol**.



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Caption: Hierarchy of Controls for **2-sec-Butylphenol**.

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